

Navigating the Safe Handling and Disposal of RO495: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RO495

Cat. No.: B597900

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **RO495**, a potent TYK2 inhibitor. The following procedural guidance is designed to ensure the safety of laboratory personnel and to minimize environmental impact, building a foundation of trust in your laboratory safety and chemical handling practices.

Immediate Safety and Handling Protocols

RO495 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Strict adherence to the following safety protocols is mandatory to mitigate risks.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **RO495**. The following table outlines the required PPE.

Protection Type	Required Equipment	Specifications
Eye Protection	Safety goggles	Must be equipped with side-shields to provide comprehensive protection.
Hand Protection	Protective gloves	Chemically resistant, impervious gloves should be worn.
Body Protection	Impervious clothing	A lab coat or other protective clothing that is resistant to chemical permeation.
Respiratory Protection	Suitable respirator	Use in well-ventilated areas. A respirator is necessary when engineering controls are insufficient or when handling the powder form, which can form dust and aerosols[1].

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of **RO495** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation, and contact with eyes and skin[1].
- Prevent the formation of dust and aerosols[1].
- Use only in areas with appropriate exhaust ventilation[1].
- Do not eat, drink, or smoke when using this product[1].
- Wash skin thoroughly after handling[1].

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area[1].
- Protect from direct sunlight and sources of ignition[1].
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent[1][2].

Chemical and Physical Properties

A summary of the key quantitative data for **RO495** is provided in the table below for easy reference.

Property	Value
Chemical Formula	C17H14Cl2N6O[1]
Molecular Weight	389.2 g/mol [1]
CAS Number	1258296-60-4[1][2]
IC50 (TYK2)	1.5 nM (in cell-based assays)[2][3]

Spill and Emergency Response

In the event of a spill or accidental exposure, immediate and appropriate action is necessary.

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth. Do not induce vomiting[1].
- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention[1].
- Skin Contact: Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes and seek medical advice[1].
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, seek medical attention[1].

Spill Management:

- Collect any spillage to prevent environmental contamination[1].
- Avoid dispersal of dust into the air.
- Ensure the cleanup is conducted by trained personnel wearing appropriate PPE.

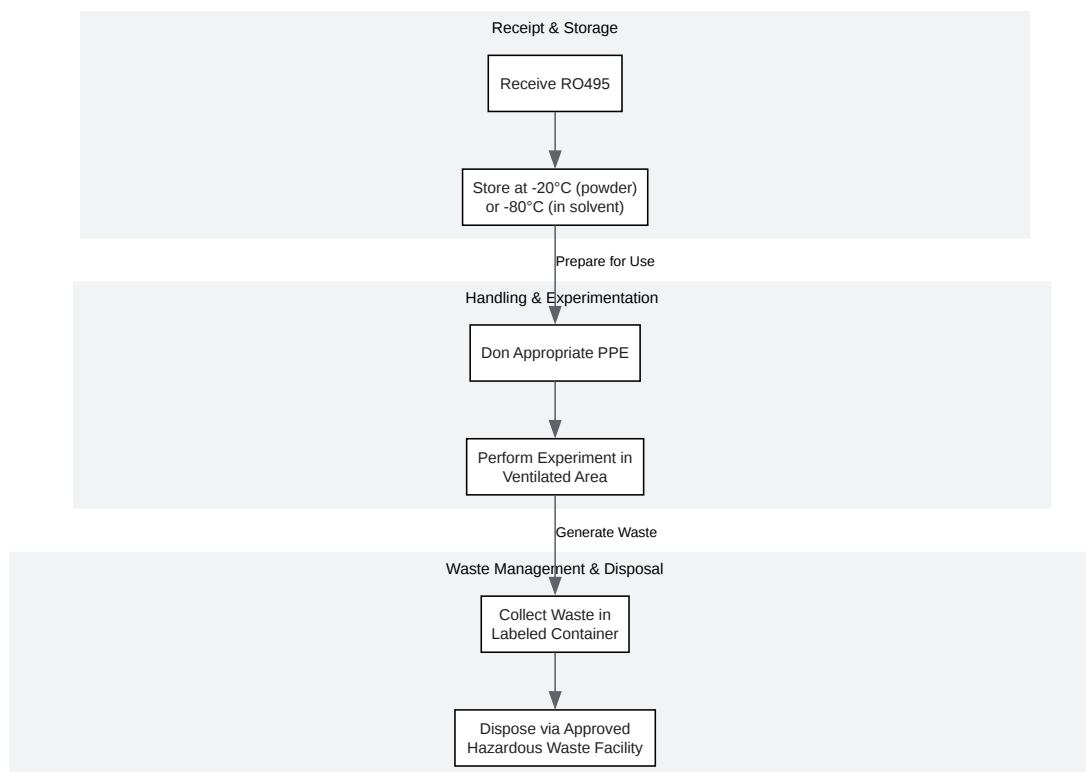
Disposal Plan

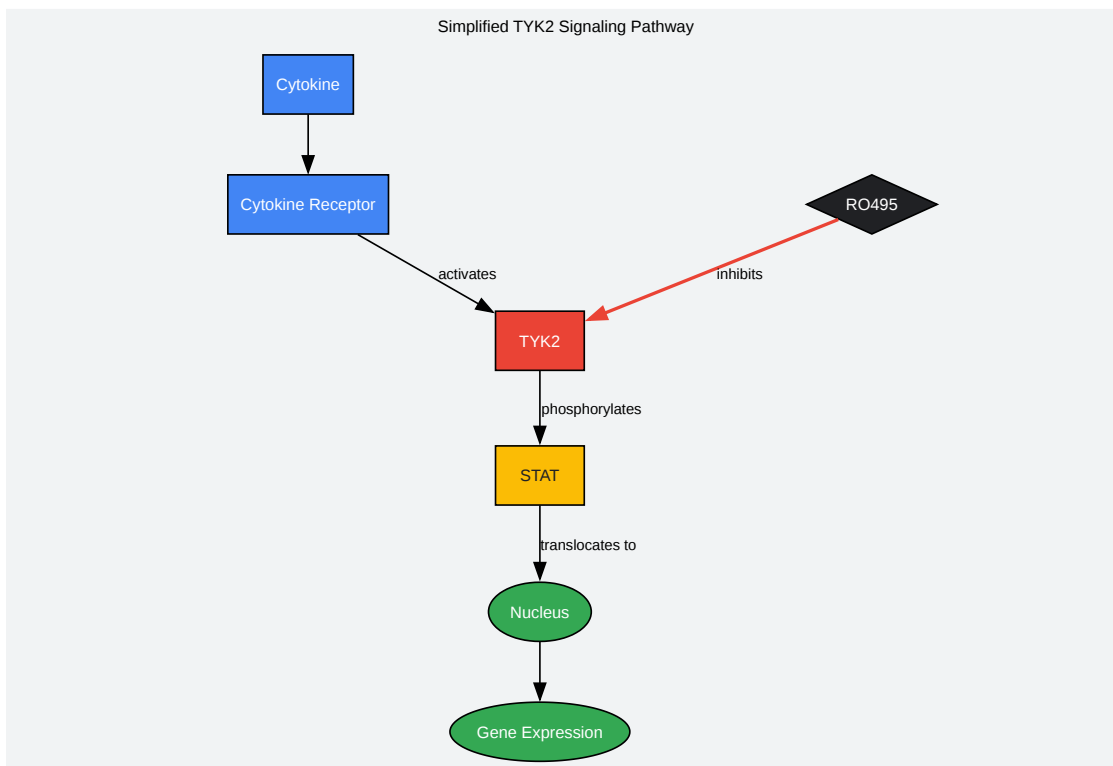
The disposal of **RO495** and its containers must be handled with care to prevent environmental harm.

- Dispose of the contents and container to an approved waste disposal plant[1].
- Avoid release to the environment[1].
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow and Disposal Pathway

The following diagram illustrates the logical workflow for handling **RO495** from receipt to disposal, emphasizing safety at each step.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [RO495|1258296-60-4|MSDS \[dcchemicals.com\]](#)
- 2. [RO495 Datasheet DC Chemicals \[dcchemicals.com\]](#)
- 3. [RO495|cas 1258296-60-4|DC Chemicals \[dcchemicals.com\]](#)
- To cite this document: BenchChem. [Navigating the Safe Handling and Disposal of RO495: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b597900/docs#navigating-the-safe-handling-and-disposal-of-ro495-a-comprehensive-guide\]](https://www.benchchem.com/product/b597900/docs#navigating-the-safe-handling-and-disposal-of-ro495-a-comprehensive-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)